

Personal protective equipment for handling Diisopropyl chlorophosphate

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Compound of Interest

Compound Name: Diisopropyl chlorophosphate

Cat. No.: B043684

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Essential Safety and Handling Guide for Diisopropyl Chlorophosphate

This guide provides critical safety protocols, operational procedures, and disposal plans for handling **Diisopropyl chlorophosphate**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices. Given its expected high toxicity, similar to related organophosphorus compounds, extreme caution is mandatory.

Hazard Summary

Diisopropyl chlorophosphate is a highly hazardous chemical. Based on data for analogous compounds like Diisopropyl fluorophosphate and Diethyl chlorophosphate, it is presumed to be fatal if swallowed, inhaled, or in contact with skin.[1][2] It is expected to cause severe skin and eye burns and is toxic to the respiratory system.[3][4] The substance is also sensitive to air and moisture.

Personal Protective Equipment (PPE)

Due to the severe hazards, a comprehensive PPE ensemble is required at all times when handling **Diisopropyl chlorophosphate**. Work must be conducted in a designated area, such as a chemical fume hood.[5]

Required PPE Levels and Specifications

PPE Category	Specification	Rationale
Respiratory Protection	A full-face respirator with a combination filter type ABEK is recommended, or a NIOSH-approved self-contained breathing apparatus (SCBA). [6][7] A respiratory protection program meeting OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[1]	Protects against inhalation of fatal or toxic vapors and aerosols.[2]
Eye and Face Protection	Wear chemical safety goggles and a face shield, or a full-face respirator as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][5]	Prevents severe eye irritation and damage from splashes.[3][8]
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber, butyl rubber).[8][9] It is advisable to wear double gloves (inner and outer).[6][7] Consult the glove manufacturer for specific compatibility and breakthrough time data.	Prevents skin absorption, which can be fatal.[1][2]
Body Protection	Wear a chemical-resistant suit or apron over a lab coat.[5][6] Protective clothing should be selected to prevent any possibility of skin contact.[1] All clothing worn during handling is considered contaminated	Protects against skin contact and contamination of personal clothing.

and must be decontaminated
or disposed of properly.[9]

Footwear	Wear closed-toe, chemical-resistant boots.[6][7]	Protects feet from spills.
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Operational Plan: Handling and Storage

All handling of **Diisopropyl chlorophosphate** must occur within a certified chemical fume hood to control exposure.[5]

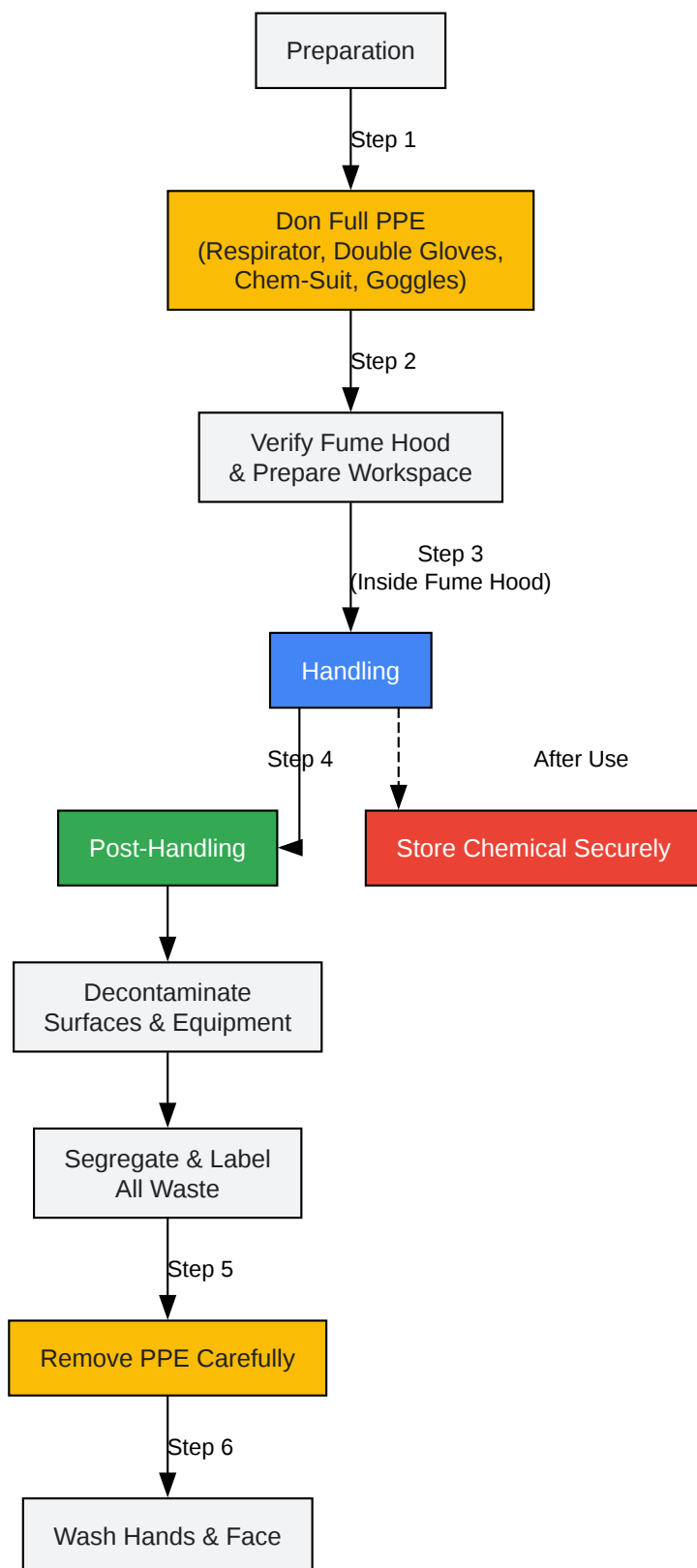
Step-by-Step Handling Procedure:

- Preparation:
 - Ensure the chemical fume hood is functioning correctly.
 - Don all required PPE as specified in the table above.
 - Prepare all necessary equipment and reagents before handling the compound.
 - Have spill cleanup materials and emergency response equipment readily accessible.
- Handling:
 - Work with the smallest quantity of the substance possible.
 - Handle and open the container with care, as it is air and moisture-sensitive.
 - Avoid generating vapors or aerosols.
 - Do not eat, drink, or smoke in the handling area.[2]
- Post-Handling:
 - Tightly close the container immediately after use.
 - Decontaminate all equipment and work surfaces with an appropriate solution (e.g., soap and water), disposing of cleaning materials as hazardous waste.[10]

- Carefully remove PPE, avoiding self-contamination.
- Wash hands and face thoroughly after work.[2]

Storage:

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[5]
- The storage area should be locked and accessible only to authorized personnel.[2]
- Store away from incompatible materials such as water, strong oxidizing agents, alcohols, and strong bases.[3][10] Given that the related compound Diisopropyl fluorophosphate shows degradation at 4°C, storage at or below -10°C in a non-glass, airtight container is recommended for long-term stability.[11][12]



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Standard operational workflow for handling **Diisopropyl chlorophosphate**.

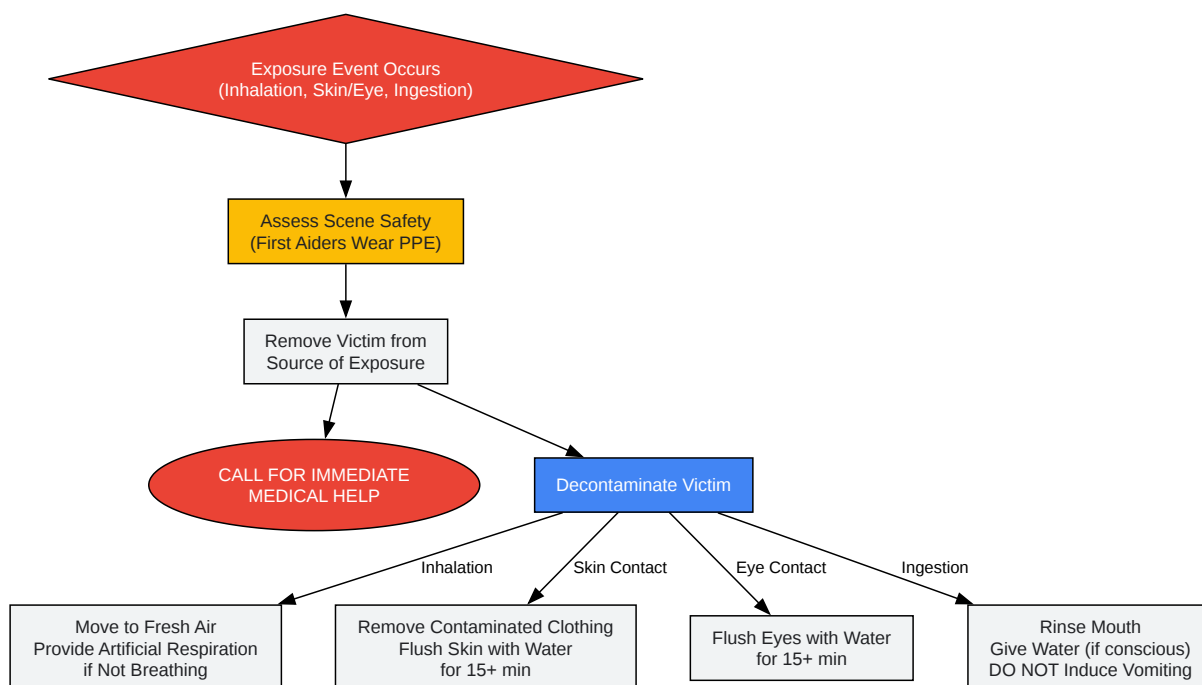
Emergency and Disposal Plans

Spill Response:

- Evacuate the immediate danger area.
- Alert colleagues and the area supervisor.
- If safe to do so, ensure adequate ventilation.
- Wearing full PPE, absorb the spill with an inert material like vermiculite, sand, or earth.[5]
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[5]
- Decontaminate the spill area thoroughly.[8]

Emergency First Aid Measures:

- General Advice: First responders must protect themselves from exposure. Show the Safety Data Sheet to medical personnel.
- Inhalation: Move the person to fresh air immediately. If breathing has stopped, provide artificial respiration. Call a physician or poison control center immediately.[5]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes.[5] Call a physician immediately.
- Eye Contact: Rinse eyes cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[5][8] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[5] Rinse mouth. If the person is conscious, give two glasses of water to drink. Seek immediate medical attention.[5]



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Emergency response plan for exposure to **Diisopropyl chlorophosphate**.

Disposal Plan: Waste material must be disposed of in accordance with all national and local regulations.

- Segregation: Do not mix **Diisopropyl chlorophosphate** waste with other waste streams. Collect all contaminated materials (e.g., gloves, absorbent pads, disposable labware) in a dedicated, clearly labeled "Halogenated Organic Waste" container.[8]

- Containerization: Use a designated, leak-proof, and compatible container for all waste.[8]
Keep the container tightly closed and store it in a secure, ventilated area.
- Disposal: Arrange for pickup and disposal by a certified hazardous waste disposal service.[8]
Handle uncleaned containers with the same precautions as the product itself.

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